

# Applications of 3-Indoxyl Butyrate in Microbiology: Application Notes and Protocols

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## Compound of Interest

Compound Name: 3-Indoxyl butyrate

Cat. No.: B1202316

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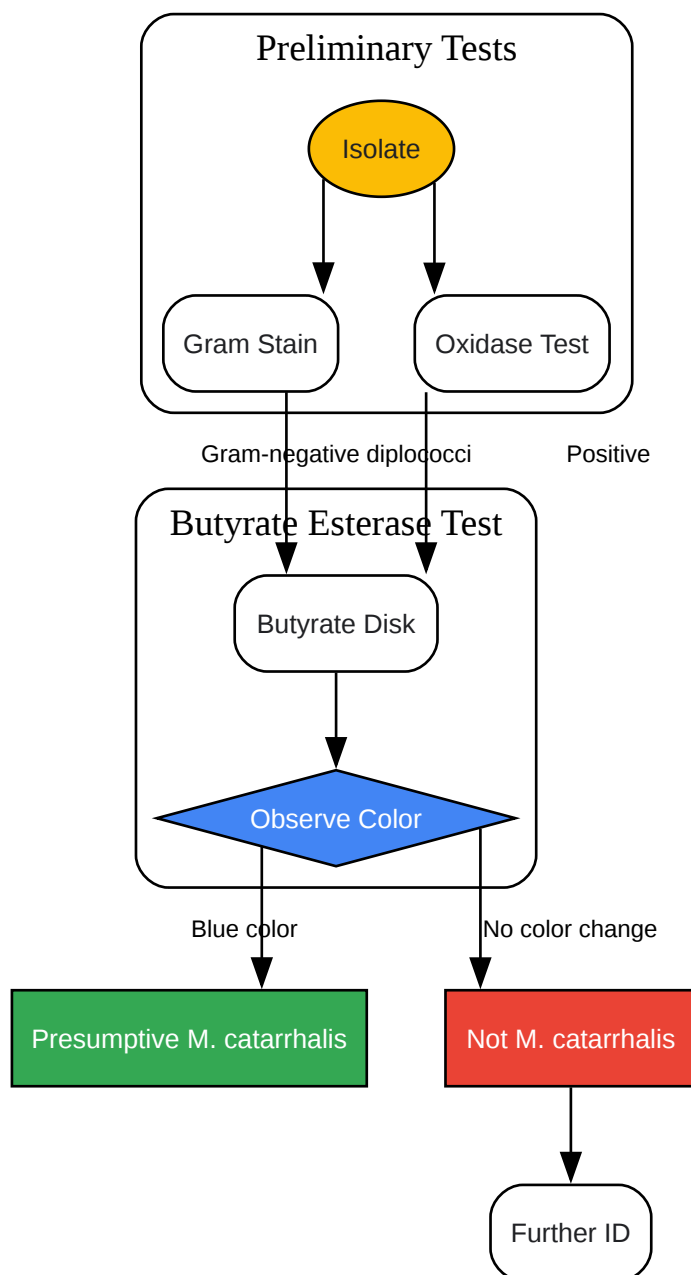
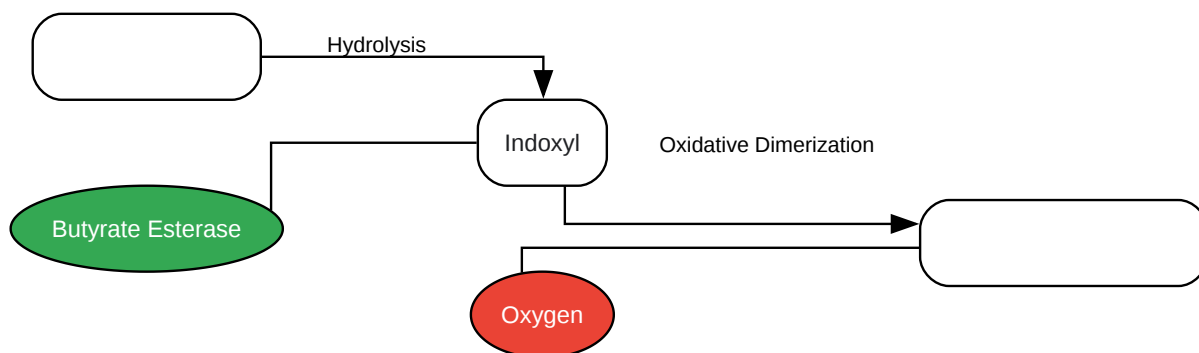
## Introduction

**3-Indoxyl butyrate** is a chromogenic substrate utilized in microbiology for the detection of butyrate esterase activity. This application is particularly valuable for the rapid, presumptive identification of specific microorganisms. The enzymatic hydrolysis of **3-indoxyl butyrate** by butyrate esterase releases indoxyl, which, in the presence of oxygen, undergoes oxidative dimerization to form a water-insoluble blue pigment called indigo. This distinct color change provides a clear visual indicator of enzymatic activity.

This document provides detailed application notes and protocols for the use of **3-Indoxyl butyrate** in microbiological assays, targeting researchers, scientists, and drug development professionals.

## Principle of Detection

The core of **3-indoxyl butyrate**'s application in microbiology lies in a simple, yet specific, enzymatic reaction. Butyrate esterase, an enzyme produced by certain microorganisms, catalyzes the hydrolysis of the ester bond in **3-indoxyl butyrate**. This reaction cleaves the butyrate group from the indoxyl molecule. The liberated indoxyl then undergoes a non-enzymatic oxidation and dimerization process in the presence of atmospheric oxygen, resulting in the formation of the blue indigo precipitate at the site of enzymatic activity.



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